

# Progesterone-13c2 supplier and certificate of analysis

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## Compound of Interest

Compound Name: Progesterone-13c2

Cat. No.: B15141739

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## Progesterone-13C2: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Progesterone-13C2**, a stable isotope-labeled internal standard crucial for the accurate quantification of progesterone in various biological matrices. This document outlines suppliers, available specifications from certificates of analysis, detailed experimental protocols for its use in mass spectrometry, and a summary of progesterone's key signaling pathways.

## Progesterone-13C2 Suppliers and Specifications

**Progesterone-13C2** is available from several reputable suppliers. While a detailed Certificate of Analysis with isotopic enrichment is not always publicly available, key quantitative data has been summarized below for easy comparison. Researchers are encouraged to request lot-specific certificates of analysis directly from the suppliers for the most accurate and up-to-date information.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight	Purity	Additional Information
MedchemExpress	Progesterone-13C2	82938-07-6	C <sub>19</sub> <sup>13</sup> C <sub>2</sub> H <sub>30</sub> O <sub>2</sub>	316.45	≥99.79% (HPLC)[1]	Available in various quantities.
DC Chemicals	Progesterone-13C2	82938-07-6	C <sub>19</sub> <sup>13</sup> C <sub>2</sub> H <sub>30</sub> O <sub>2</sub>	316.45	Not specified	Research use only.[2]
Immunomart	Progesterone-13C2	Not specified	Not specified	Not specified	Not specified	Labeled as the 13C-labeled Progesterone.[3]
Isotope Science / Alfa Chemistry	Progesterone-13C2	82938-07-6	C <sub>19</sub> <sup>13</sup> C <sub>2</sub> H <sub>30</sub> O <sub>2</sub>	316.45	≥99.5%	White to off-white solid.
Cambridge Isotope Laboratories, Inc.	Progesterone (3,4- <sup>13</sup> C <sub>2</sub> , 90%)	82938-07-6	C <sub>19</sub> <sup>13</sup> C <sub>2</sub> H <sub>30</sub> O <sub>2</sub>	316.45	98% Chemical Purity	Isotopic enrichment of 90%.

## Experimental Protocols: Quantification of Progesterone using Isotope Dilution Mass Spectrometry

**Progesterone-13C2** is primarily utilized as an internal standard in isotope dilution mass spectrometry (ID-MS) for the precise quantification of endogenous progesterone. The following is a detailed methodology adapted from established reference measurement procedures.

### Sample Preparation (Human Serum)

- **Spiking:** A known amount of **Progesterone-13C2** in a suitable solvent (e.g., methanol) is added to a predetermined volume of the serum sample. This is a critical step to ensure accurate quantification.
- **Equilibration:** The sample is gently vortexed and allowed to equilibrate, ensuring the internal standard is evenly distributed and has reached equilibrium with the protein-bound and free progesterone.
- **Protein Precipitation and Liquid-Liquid Extraction:**
  - Proteins in the serum are precipitated by adding a solvent like acetonitrile or methanol.
  - Progesterone and **Progesterone-13C2** are then extracted from the aqueous phase into an immiscible organic solvent, such as hexane or methyl tert-butyl ether (MTBE). This step is often repeated to maximize recovery.
- **Evaporation and Reconstitution:** The organic extract is evaporated to dryness under a gentle stream of nitrogen. The dried residue is then reconstituted in a solvent compatible with the liquid chromatography (LC) mobile phase.

## Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Analysis

- **Chromatographic Separation:**
  - **Column:** A C18 reverse-phase column is commonly used for the separation of progesterone from other matrix components.
  - **Mobile Phase:** A gradient of water and an organic solvent (e.g., methanol or acetonitrile), often with a modifier like formic acid or ammonium formate, is employed to achieve optimal separation.
  - **Flow Rate:** A typical flow rate is in the range of 200-500  $\mu\text{L}/\text{min}$ .
- **Mass Spectrometry Detection:**
  - **Ionization:** Electrospray ionization (ESI) in the positive ion mode is typically used.

- Multiple Reaction Monitoring (MRM): Specific precursor-to-product ion transitions are monitored for both progesterone and **Progesterone-13C2** to ensure high selectivity and sensitivity.
  - Progesterone:  $m/z$  315.2  $\rightarrow$  97.1 and/or 109.1
  - **Progesterone-13C2**:  $m/z$  317.2  $\rightarrow$  99.1 and/or 111.1
- Quantification: The concentration of progesterone in the sample is determined by calculating the peak area ratio of the endogenous progesterone to the **Progesterone-13C2** internal standard and comparing it to a calibration curve prepared with known concentrations of progesterone and a constant concentration of the internal standard.

## Progesterone Signaling Pathways

Progesterone exerts its biological effects through two primary signaling pathways: a classical genomic pathway mediated by nuclear progesterone receptors and a rapid, non-genomic pathway initiated at the cell membrane.

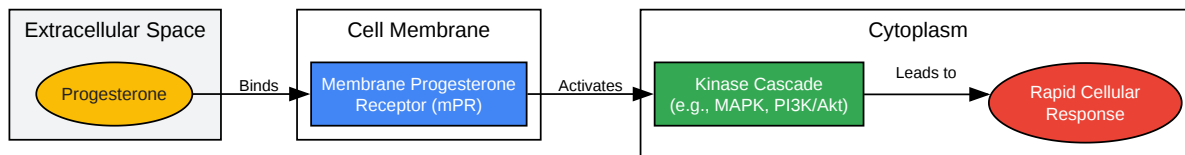
### Classical (Genomic) Signaling Pathway

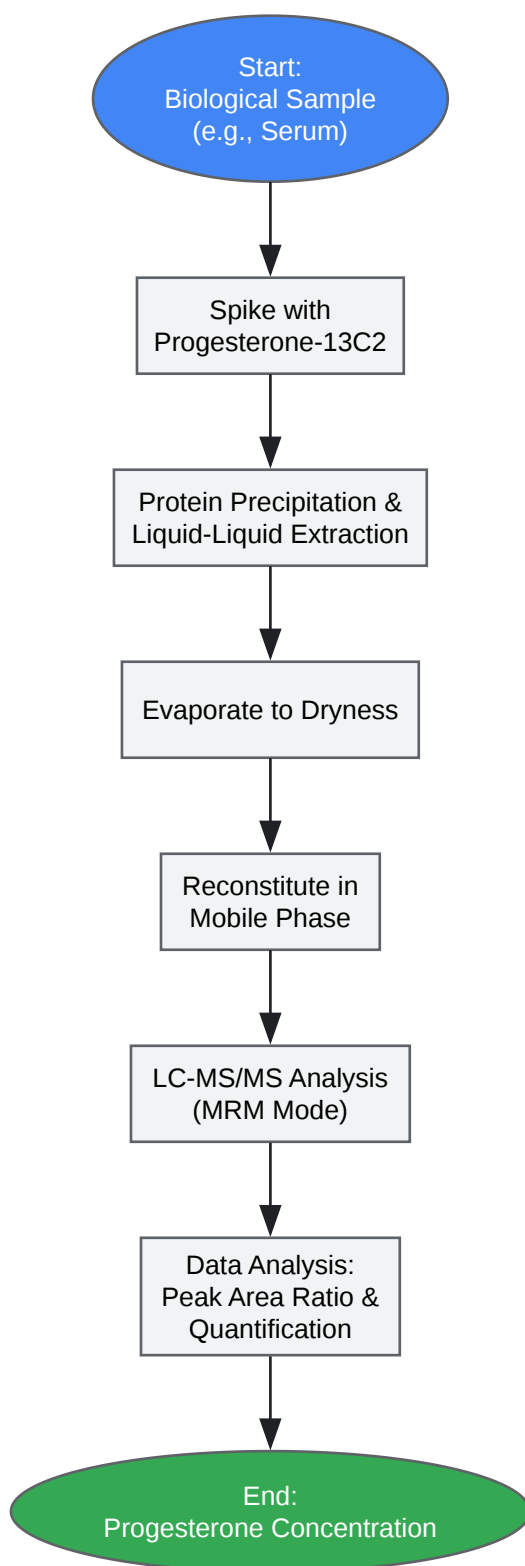
In this pathway, progesterone diffuses across the cell membrane and binds to its intracellular receptors, Progesterone Receptor A (PR-A) and Progesterone Receptor B (PR-B). This binding induces a conformational change in the receptor, leading to its dimerization and translocation into the nucleus. Inside the nucleus, the progesterone-receptor complex binds to specific DNA sequences known as progesterone response elements (PREs) in the promoter regions of target genes, thereby regulating their transcription.<sup>[4][5]</sup>

Classical Progesterone Genomic Signaling Pathway

### Non-Genomic Signaling Pathway

Progesterone can also initiate rapid signaling events from the cell membrane.<sup>[6]</sup> This is mediated by membrane-associated progesterone receptors (mPRs) or by the classical progesterone receptor localized to the cell membrane.<sup>[6]</sup> Activation of these receptors leads to the rapid activation of intracellular signaling cascades, such as the MAPK and PI3K/Akt pathways, which can modulate various cellular functions independently of gene transcription.<sup>[6]</sup>





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